

# Chemical Identification of 2-Ethoxypentane

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

Get Quote

The table below summarizes the key identifying information for **2-Ethoxypentane**, as provided by the U.S. National Institute of Standards and Technology (NIST) [1].

Property	Description
Chemical Formula	C <sub>7</sub> H <sub>16</sub> O [1]
Molecular Weight	116.2013 g/mol [1]
CAS Registry Number	1817-89-6 [1]
IUPAC Name	2-Ethoxypentane [1]
Other Names	sec-Amyl ethyl ether; Ethyl 1-methylbutyl ether; Ethyl 2-pentyl ether [1]
Standard InChI	InChI=1S/C7H16O/c1-4-6-7(3)8-5-2/h7H,4-6H2,1-3H3 [1]
InChIKey	XFKPOLRDQWCGPV-UHFFFAOYSA-N [1]

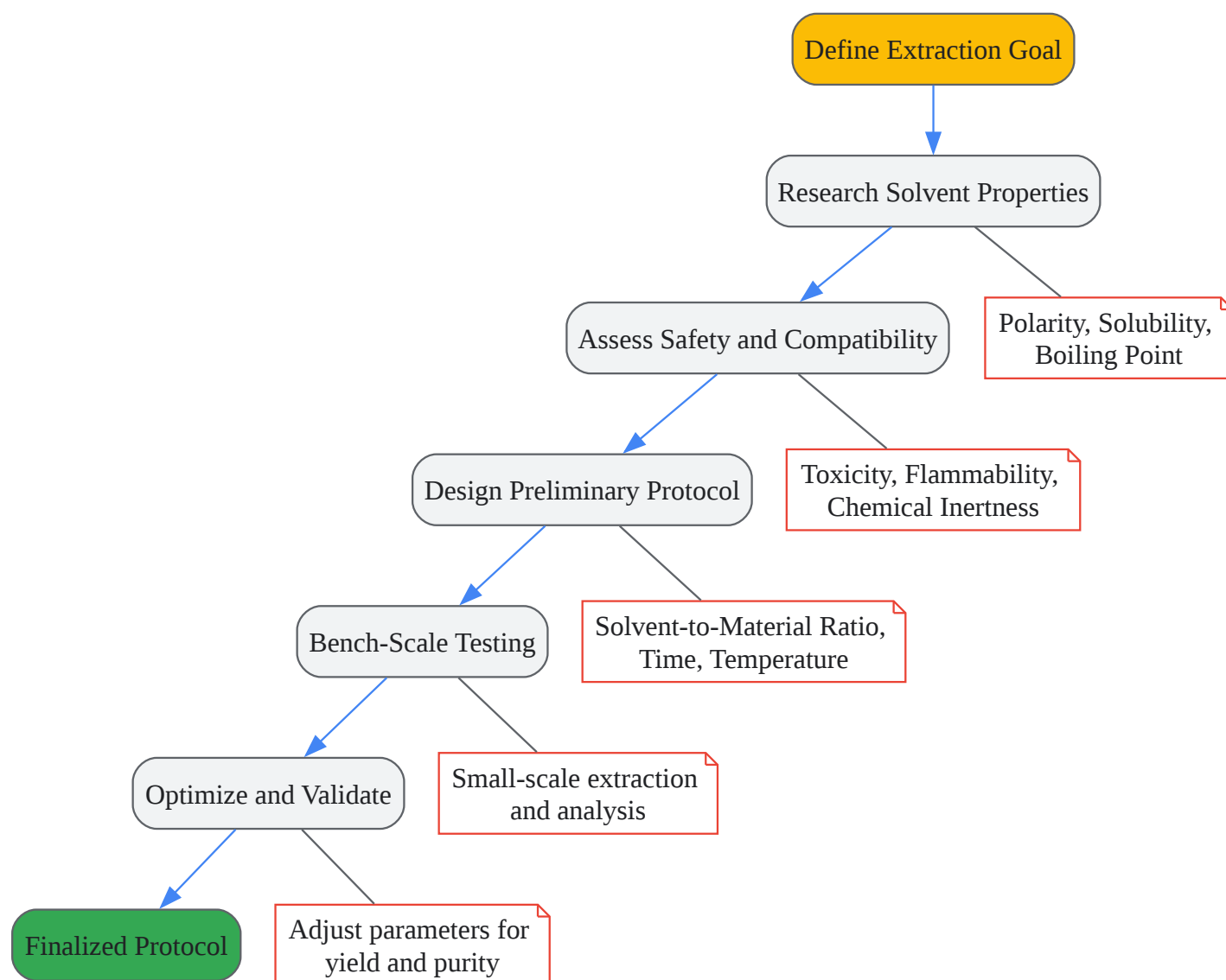
## Information Gaps and Suggested Alternatives

The search results lack specific details on the application of **2-Ethoxypentane** as an extraction solvent. To proceed with your research and development, you may find the following approaches helpful:

- **Investigate Similar Solvents:** The terpene extraction review mentions the use of other hydrocarbon solvents like **pentane** and **hexane** for extracting non-polar compounds [2]. Studying the principles and protocols for these solvents may offer a useful starting point.
- **Consult Specialized Databases:** For properties like solubility, toxicity, and solvent strength, searching dedicated chemical databases (e.g., SciFinder, Reaxys) or safety data sheets (SDS) for **2-Ethoxypentane** would be a necessary next step.
- **Deduce Properties from Structure:** As an ether, **2-Ethoxypentane** is expected to be relatively non-polar. Its properties can be inferred as being similar to other common ether solvents like diethyl ether, which is often used for extracting organic compounds from aqueous solutions.

## Conceptual Workflow for Solvent Evaluation

Despite the lack of specific data, the general workflow for incorporating a new solvent like **2-Ethoxypentane** into an extraction protocol is outlined below.



Click to download full resolution via product page

### ***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - 2 Ethoxypentane [webbook.nist.gov]

2. Terpenes Extract : How Are Terpenes Extracted and Made from Plants? [rootsciences.com]

To cite this document: Smolecule. [Chemical Identification of 2-Ethoxypentane]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b705075#2-ethoxypentane-extraction-solvent>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)